

proper storage and handling of DHC-156 compound

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Compound of Interest

Compound Name: DHC-156

Cat. No.: B15137150

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Application Notes and Protocols for DHC-156

For Researchers, Scientists, and Drug Development Professionals

Introduction

DHC-156 is a potent and specific down modulator of the brachyury protein.^{[1][2][3]} Brachyury is a key transcription factor involved in chordoma, a rare type of bone cancer.^{[1][2]} **DHC-156** induces the post-translational downmodulation of brachyury, leading to an irreversible impairment of chordoma tumor cell growth.^{[1][2]} Notably, its mechanism of action is independent of the proteasome and lysosome pathways.^{[1][2]} These application notes provide detailed protocols for the proper storage, handling, and experimental use of **DHC-156**.

Compound Information and Properties

Quantitative data for **DHC-156** is summarized in the table below.

Property	Value	Source
Chemical Name	(E)-4-(Dimethylamino)-N-[1-[4-fluoro-3-(2,2,2-trifluoroethoxy)anilino]-6-methoxy-7-isoquinoly]but-2-enamide	[3]
Molecular Formula	C ₂₄ H ₂₄ F ₄ N ₄ O ₃	[1]
Molecular Weight	492.47 g/mol	[1][2]
Purity	≥98%	[1]
Appearance	Solid	N/A
Solubility	Soluble to 100 mM in DMSO	[1]
DC ₅₀	4.1 μM	[1][2]
D _{max}	>99% at 10 μM	[1][2]

Proper Storage and Handling

Storage

- Long-term Storage: Store **DHC-156** as a solid at -20°C.[1][3]
- Stock Solution Storage: Aliquot and store DMSO stock solutions at -20°C to avoid repeated freeze-thaw cycles.

Handling and Safety Precautions

As a specific Material Safety Data Sheet (MSDS) for **DHC-156** is not readily available, standard laboratory safety practices for handling chemical compounds of unknown toxicity should be followed.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves (e.g., nitrile gloves) when handling the compound.

- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.
- Spills: In case of a spill, absorb the material with an inert absorbent and dispose of it as chemical waste. Clean the affected area with an appropriate solvent.
- Disposal: Dispose of unused **DHC-156** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **DHC-156** for use in cell-based assays.

Materials:

- **DHC-156** solid compound
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Protocol:

- Bring the vial of **DHC-156** and DMSO to room temperature.
- To prepare a 10 mM stock solution, dissolve 4.92 mg of **DHC-156** in 1 mL of DMSO.
- Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C.

Western Blotting for Brachyury Downmodulation

Objective: To assess the effect of **DHC-156** on brachyury protein levels in chordoma cells.

Materials:

- Chordoma cell line (e.g., U-CH1, JHC7)
- Complete cell culture medium
- **DHC-156** stock solution (10 mM in DMSO)
- Lysis buffer (e.g., RIPA buffer) with protease inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and nitrocellulose or PVDF membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against brachyury
- Loading control primary antibody (e.g., β -actin, GAPDH)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Protocol:

- Cell Seeding: Seed chordoma cells in 6-well plates and allow them to adhere overnight.
- Compound Treatment: Treat the cells with varying concentrations of **DHC-156** (e.g., 0, 1, 5, 10 μ M) for the desired time (e.g., 24, 48, 72 hours). Ensure the final DMSO concentration is below 0.5% in all wells, including the vehicle control.
- Cell Lysis: Wash the cells with ice-cold PBS and lyse them in lysis buffer.

- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA assay.
- **SDS-PAGE and Transfer:** Load equal amounts of protein (e.g., 20-30 µg) onto an SDS-PAGE gel. After electrophoresis, transfer the proteins to a membrane.
- **Blocking:** Block the membrane with blocking buffer for 1 hour at room temperature.
- **Antibody Incubation:** Incubate the membrane with the primary anti-brachyury antibody overnight at 4°C. The next day, wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** Wash the membrane, add the chemiluminescent substrate, and visualize the protein bands using an imaging system.
- **Analysis:** Quantify the band intensities and normalize the brachyury signal to the loading control.

Cell Viability Assay

Objective: To determine the effect of **DHC-156** on the viability of chordoma cells.

Materials:

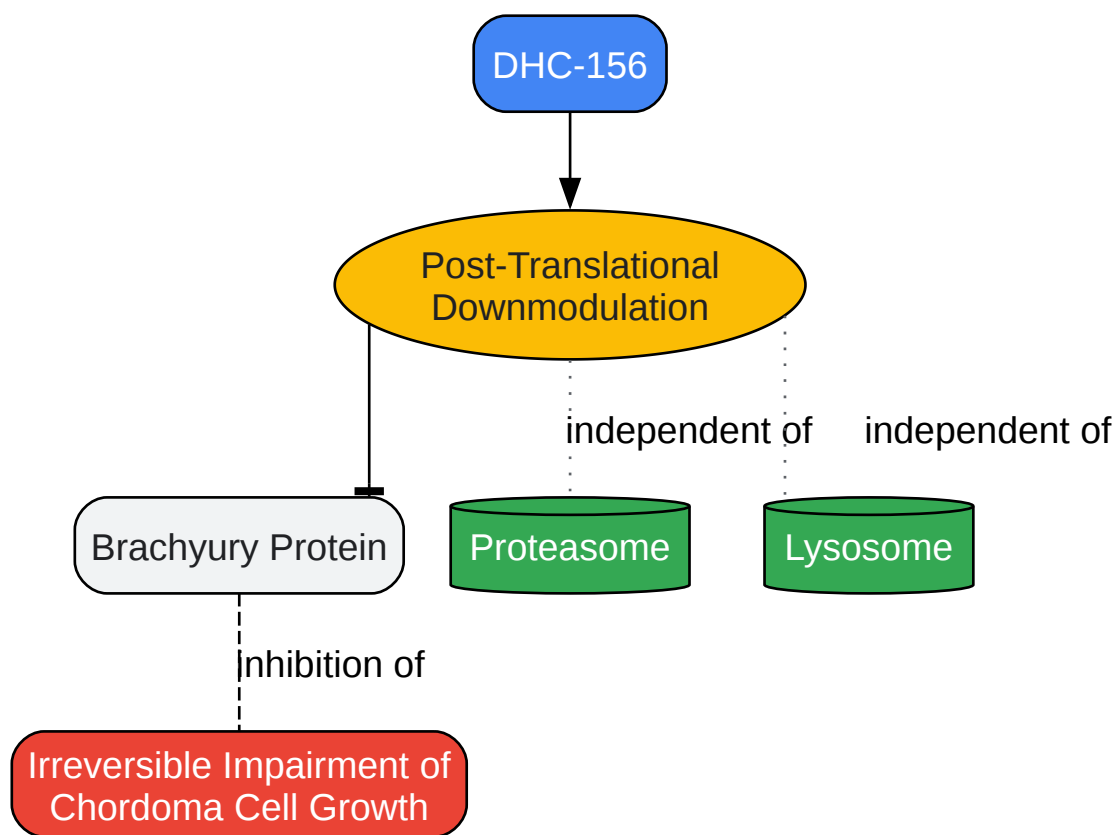
- Chordoma cell line
- Complete cell culture medium
- **DHC-156** stock solution (10 mM in DMSO)
- 96-well plates
- Cell viability reagent (e.g., MTT, MTS, or a resazurin-based reagent)
- Plate reader

Protocol:

- **Cell Seeding:** Seed chordoma cells in a 96-well plate at a suitable density and allow them to attach overnight.
- **Compound Treatment:** Treat the cells with a range of **DHC-156** concentrations. Include a vehicle control (DMSO only).
- **Incubation:** Incubate the plate for the desired treatment duration (e.g., 72 hours).
- **Viability Measurement:** Add the cell viability reagent to each well according to the manufacturer's instructions and incubate for the recommended time.
- **Data Acquisition:** Measure the absorbance or fluorescence using a plate reader at the appropriate wavelength.
- **Data Analysis:** Normalize the results to the vehicle control to determine the percentage of cell viability for each concentration. Calculate the IC₅₀ value.

Visualizations

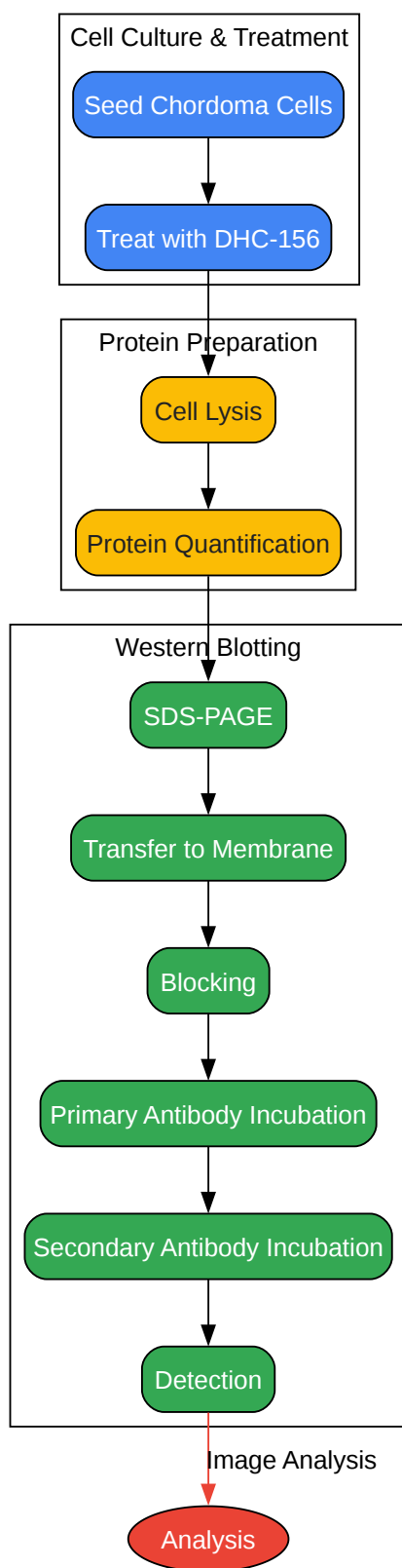
Signaling Pathway



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Caption: Mechanism of Action of **DHC-156**.

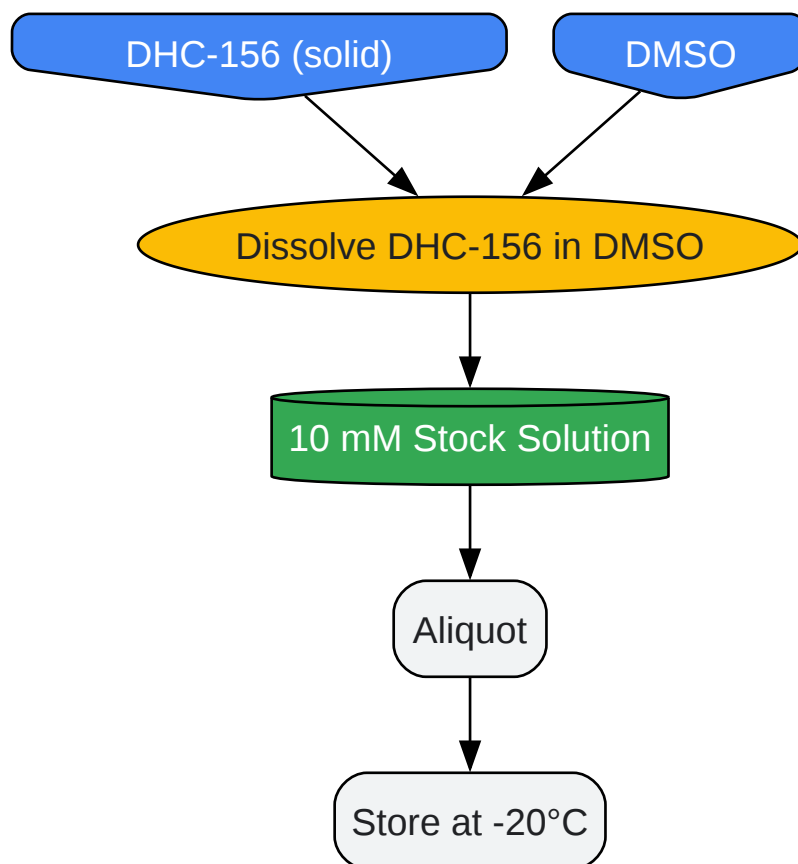
Experimental Workflow: Western Blotting



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Caption: Workflow for Western Blotting Analysis.

Logical Relationship: Stock Solution Preparation



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Caption: Preparation of **DHC-156** Stock Solution.

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